

Triundecanoin-d5: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Triundecanoin-d5*

Cat. No.: *B15557446*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical, chemical, and metabolic properties of **Triundecanoin-d5**. This deuterated triglyceride is a valuable tool in metabolic research, particularly in studies involving medium-chain fatty acid metabolism and absorption. Its isotopic labeling allows for precise tracing and quantification in complex biological systems.

Core Physical and Chemical Properties

Triundecanoin-d5 is a stable isotope-labeled version of Triundecanoin, where five hydrogen atoms on the glycerol backbone have been replaced with deuterium. This substitution results in a higher molecular weight, which allows it to be distinguished from its endogenous, unlabeled counterpart by mass spectrometry.

Data Presentation: Physical and Chemical Properties

Property	Triundecanoin-d5	Triundecanoin (Unlabeled)
Molecular Formula	C ₃₆ D ₅ H ₆₃ O ₆ [1]	C ₃₆ H ₆₈ O ₆ [2][3]
Molecular Weight	601.952 g/mol [1]	596.92 g/mol [2][3]
Accurate Mass	601.533 Da[1]	596.5016 Da[3]
CAS Number	Not available for d5 variant	13552-80-2[2][3]
Physical State	Solid	Solid[2]
Melting Point	Not explicitly available	31.2 °C
Boiling Point	Not explicitly available	611.6 ± 22.0 °C (Predicted)
Solubility	Not explicitly available	Chloroform (Slightly), Ethyl Acetate (Slightly), Methanol (Slightly)
Isotopic Purity	Typically >98% (Varies by supplier; refer to Certificate of Analysis)	Not Applicable
Storage Temperature	-20°C[3]	-20°C[3]

Note on Isotopic Purity and Stability: The isotopic purity of **Triundecanoin-d5** is a critical parameter and is typically determined by the manufacturer using techniques like mass spectrometry. Researchers should always refer to the Certificate of Analysis provided by the supplier for the specific isotopic enrichment of their lot. Deuterated lipids are generally stable when stored under the recommended conditions, typically at -20°C in a tightly sealed container, protected from light and moisture. For long-term storage, it is advisable to aliquot the compound to avoid repeated freeze-thaw cycles.

Experimental Protocols

The quantification of **Triundecanoin-d5** in biological matrices is essential for its use as a tracer in metabolic studies. Below are detailed methodologies for its analysis.

Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the gold standard for the accurate and sensitive quantification of lipids like **Triundecanoin-d5**.

Sample Preparation (Plasma/Serum):

- **Protein Precipitation:** To 100 μL of plasma or serum, add 400 μL of a cold organic solvent mixture, such as 2:1 (v/v) methanol:dichloromethane, containing an appropriate internal standard (e.g., Triheptadecanoin).
- **Vortexing and Centrifugation:** Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation. Centrifuge at 10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- **Supernatant Collection:** Carefully transfer the supernatant to a new tube.
- **Drying:** Evaporate the solvent to dryness under a gentle stream of nitrogen at 30-40°C.
- **Reconstitution:** Reconstitute the dried lipid extract in 100 μL of the initial mobile phase (e.g., 90:10 acetonitrile:water with 10 mM ammonium formate).

LC-MS/MS Analysis:

- **Chromatographic Separation:**
 - **Column:** A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μm particle size) is typically used.
 - **Mobile Phase A:** 10 mM ammonium formate in water.
 - **Mobile Phase B:** 10 mM ammonium formate in acetonitrile/isopropanol (10:90, v/v).
 - **Gradient:** A linear gradient from 10% to 90% B over 10 minutes, followed by a 5-minute hold at 90% B and a 5-minute re-equilibration at 10% B.
 - **Flow Rate:** 0.3 mL/min.

- Column Temperature: 40°C.
- Mass Spectrometry Detection:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Monitoring Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - **Triundecanoin-d5**: The precursor ion will be the $[M+NH_4]^+$ adduct (m/z 619.5). The product ions will correspond to the neutral loss of deuterated undecanoic acid and ammonia. Specific transitions should be optimized on the instrument.
 - Internal Standard (e.g., Triheptadecanoin): Monitor the appropriate precursor and product ion transitions.
 - Data Analysis: Quantify **Triundecanoin-d5** by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of **Triundecanoin-d5**.

Workflow for LC-MS/MS Quantification



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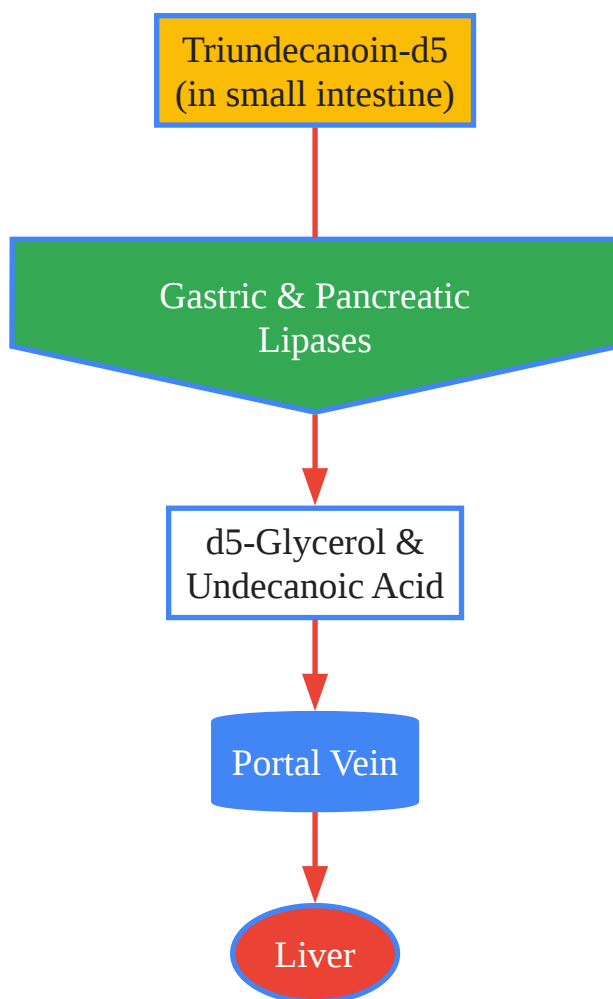
Caption: Experimental workflow for the quantification of **Triundecanoin-d5**.

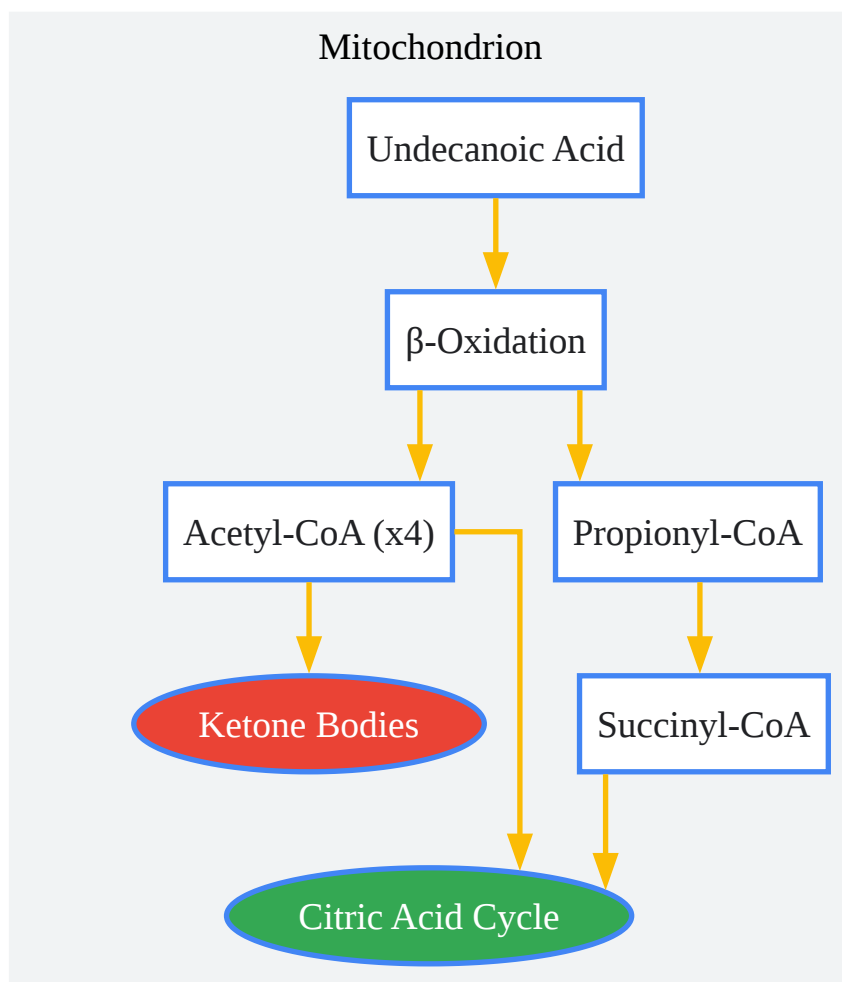
Metabolic Pathways

Triundecanoin, being a medium-chain triglyceride (MCT), follows a distinct metabolic pathway compared to long-chain triglycerides.^{[4][5][6][7]}

Digestion and Absorption of Medium-Chain Triglycerides

MCTs are rapidly hydrolyzed in the stomach and small intestine by gastric and pancreatic lipases into free medium-chain fatty acids (MCFAs) and glycerol.^{[4][8]} Unlike long-chain fatty acids, MCFAs are directly absorbed into the portal vein and transported to the liver, largely bypassing the lymphatic system.^{[4][8]}





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